

# Technical Support Center: Diisooctyl Adipate (DIOA) Stability and Storage

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## Compound of Interest

Compound Name: Diisooctyl adipate

Cat. No.: B073825

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This technical support center provides best practices, troubleshooting guides, and frequently asked questions regarding the stability and storage of **diisooctyl adipate** (DIOA). It is intended for researchers, scientists, and drug development professionals to ensure the integrity of their experiments and products.

## Frequently Asked Questions (FAQs)

Q1: What are the ideal storage conditions for **diisooctyl adipate**?

A1: **Diisooctyl adipate** should be stored in tightly closed containers in a cool, dry, and well-ventilated area.<sup>[1]</sup> It is crucial to protect it from direct sunlight, sources of ignition, and incompatible materials such as strong oxidizing agents and acids.<sup>[1]</sup>

Q2: What is the expected shelf life of DIOA under recommended storage conditions?

A2: While specific shelf life can vary by manufacturer, DIOA is a chemically stable substance under normal temperatures and pressures.<sup>[1]</sup> When stored correctly, it is expected to maintain its properties for an extended period. For critical applications, it is recommended to re-test the material after a prolonged storage period to ensure it meets the required specifications.

Q3: Is DIOA sensitive to light?

A3: Yes, prolonged exposure to light should be avoided during the storage of DIOA.<sup>[1]</sup> Photodegradation can potentially occur, leading to changes in the material's properties. It is

advisable to store DIOA in opaque or amber containers to minimize light exposure.

Q4: How does temperature affect the stability of DIOA?

A4: Elevated temperatures should be avoided as they can accelerate the degradation of DIOA.  
[1] High temperatures can lead to thermal-oxidation, which may result in an increase in the total acid number and changes in viscosity.[2]

Q5: Is DIOA susceptible to hydrolysis?

A5: Yes, DIOA can undergo hydrolysis, especially in the presence of strong acids or bases.[3]  
The ester bonds in the DIOA molecule are susceptible to breaking in the presence of water, which would revert it to adipic acid and isooctyl alcohol.[3] However, under neutral pH and normal ambient conditions, it is relatively resistant to hydrolysis.[3][4] Estimated hydrolysis half-lives are approximately 2 years at pH 7 and 75 days at pH 8.[1]

## Troubleshooting Guide

Observed Issue	Potential Cause(s)	Recommended Action(s)
Change in Color (Yellowing)	1. Oxidation: Exposure to air, elevated temperatures, or light over time. 2. Contamination: Presence of impurities or interaction with incompatible materials.	1. Store DIOA under an inert atmosphere (e.g., nitrogen) if possible. Ensure containers are tightly sealed. 2. Verify the purity of the sample using analytical techniques like GC-MS or HPLC. 3. Check for and remove any potential contaminants in the storage or experimental setup.
Increase in Acidity (Lower pH)	1. Hydrolysis: Exposure to moisture, especially under acidic or basic conditions, leading to the formation of adipic acid. 2. Oxidation: Degradation due to exposure to heat and air, forming acidic byproducts.	1. Store in a dry environment and use desiccants if necessary. Ensure containers are properly sealed to prevent moisture ingress. 2. Avoid prolonged exposure to high temperatures. 3. Measure the acid number to quantify the level of degradation.
Unexpected Peaks in Analytical Chromatogram (e.g., GC-MS, HPLC)	1. Degradation Products: Presence of hydrolysis products (adipic acid, isooctyl alcohol) or oxidation byproducts. 2. Contamination: Introduction of foreign substances from solvents, lab equipment, or the environment. Phthalates and other adipates are common lab contaminants.[5]	1. Compare the chromatogram to a reference standard of pure DIOA. 2. Identify unknown peaks using mass spectrometry. 3. Run a blank analysis of your solvents and glassware to check for contamination. Ensure all equipment is thoroughly cleaned.
Changes in Physical Properties (e.g., Viscosity, Brittleness of plasticized material)	1. Plasticizer Loss: Evaporation of DIOA at elevated temperatures during processing or aging. 2.	1. Perform a weight loss analysis after thermal aging to quantify plasticizer loss. 2. Re-evaluate processing

Degradation: Chemical breakdown of the DIOA molecule, reducing its plasticizing efficiency.

temperatures and times to minimize volatilization. 3. Conduct mechanical testing (e.g., tensile strength, elongation at break) on the plasticized material to assess changes in performance.

## Data Presentation

Table 1: Physical and Chemical Properties of **Diisooctyl Adipate**

Property	Value	Reference(s)
Molecular Formula	C <sub>22</sub> H <sub>42</sub> O <sub>4</sub>	[1]
Molecular Weight	370.6 g/mol	[1]
Appearance	Clear, colorless to pale yellow oily liquid	[1]
Odor	Mild, ester-like	[1]
Melting Point	-67°C (-89°F)	[1]
Boiling Point	214°C (417°F) at 5 mmHg	[1]
Flash Point	Approximately 224°C (435°F)	[1]
Density	Approximately 0.924 g/cm <sup>3</sup> at 20°C	[1]
Viscosity	12 - 13 mPa·s at 20°C	[1]
Solubility	Insoluble in water; soluble in organic solvents	[1]
Vapor Pressure	Very low at room temperature	[1]

## Experimental Protocols

## 1. Protocol for Accelerated Aging Study of **Diisooctyl Adipate**

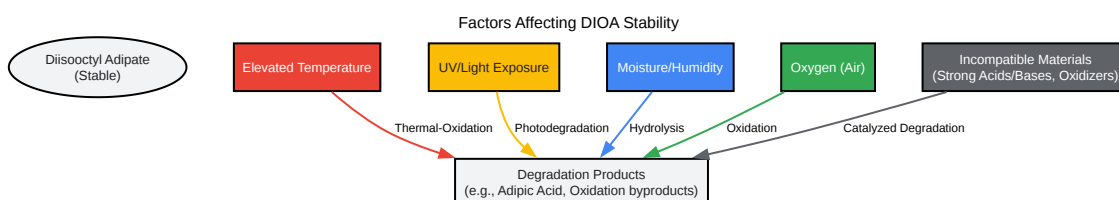
- Objective: To assess the thermal stability of DIOA over time under elevated temperatures.
- Methodology:
  - Sample Preparation: Place a known quantity of DIOA into several amber glass vials.
  - Initial Analysis (Time 0): Before aging, perform initial analytical tests on a control sample. This should include visual inspection (color, clarity), acid number determination, and chromatographic analysis (GC-MS or HPLC) to establish a baseline purity profile.
  - Aging Conditions: Place the vials in a calibrated laboratory oven at a constant elevated temperature (e.g., 70°C or 100°C).
  - Time Points: Withdraw samples at predetermined intervals (e.g., 24, 48, 96, 168 hours).
  - Post-Aging Analysis: At each time point, allow the sample to cool to room temperature and perform the same set of analytical tests as the initial analysis.
  - Data Analysis: Compare the results from each time point to the baseline data. Look for changes in color, increases in acid number, and the appearance of new peaks or changes in the peak area of DIOA in the chromatograms.

## 2. Protocol for Hydrolytic Stability Testing of **Diisooctyl Adipate**

- Objective: To evaluate the resistance of DIOA to hydrolysis under different pH conditions.
- Methodology:
  - Buffer Preparation: Prepare aqueous buffer solutions at different pH values (e.g., pH 4, pH 7, and pH 9).
  - Sample Preparation: Add a known amount of DIOA to each buffer solution in sealed containers to create a two-phase system.
  - Incubation: Store the containers at a controlled temperature (e.g., 50°C) and agitate them continuously.

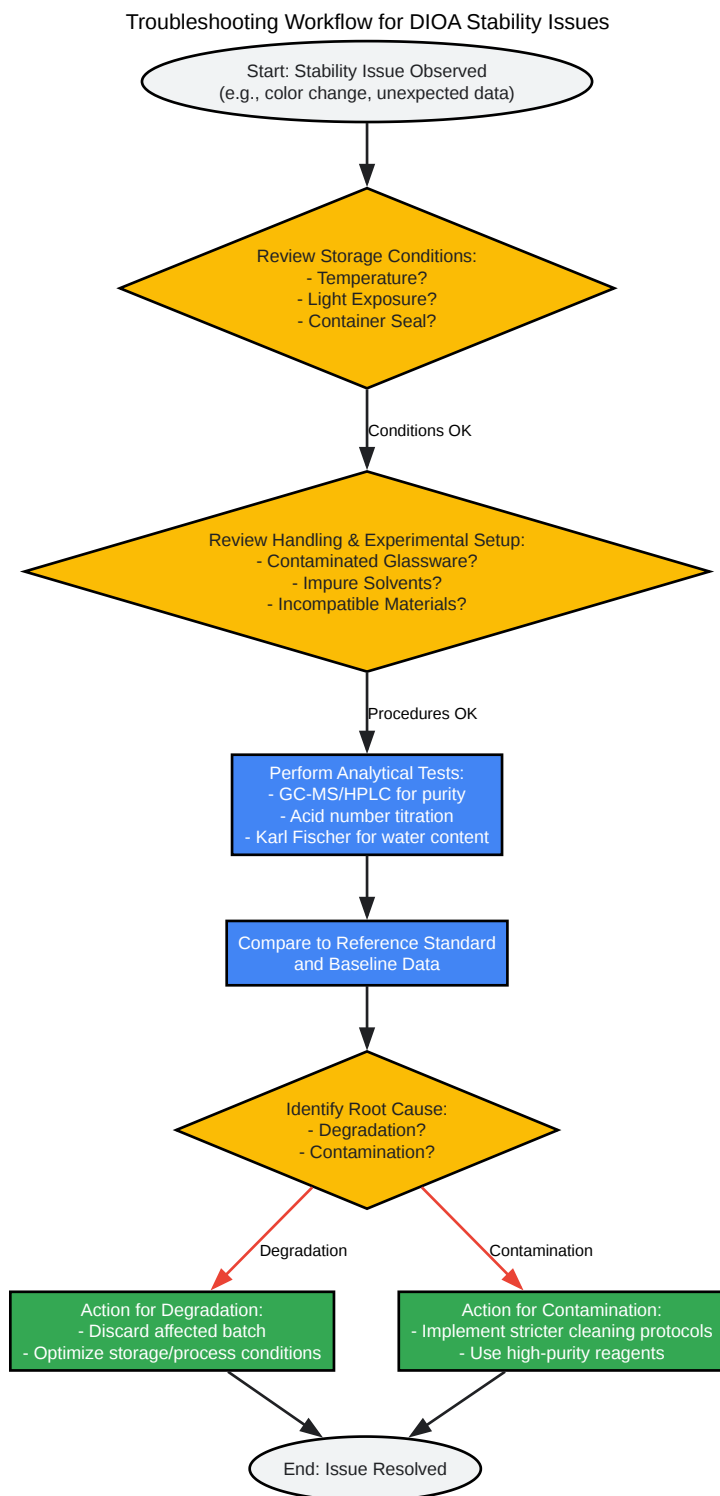
- Sampling: At specified time intervals, withdraw an aliquot from the aqueous phase.
- Analysis: Analyze the aqueous aliquot for the presence of adipic acid, a primary hydrolysis product, using a suitable analytical method such as HPLC.
- Data Analysis: Plot the concentration of adipic acid over time for each pH condition to determine the rate of hydrolysis.

## Visualizations



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Caption: Key environmental and chemical factors that can lead to the degradation of **diisooctyl adipate**.



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Caption: A logical workflow for diagnosing and resolving common stability issues encountered with DIOA.

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## References

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